

The Multifaceted Role of CAY10499 in Cancer Cell Lines: A Technical Guide

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Compound of Interest

Compound Name: CAY10499

Cat. No.: B15603168

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Introduction

CAY10499 is a potent, non-selective lipase inhibitor that has garnered significant interest in cancer research due to its ability to modulate critical lipid signaling pathways. By targeting multiple enzymes involved in the hydrolysis of glycerolipids, **CAY10499** disrupts the metabolic and signaling networks that aggressive cancer cells exploit for their growth, proliferation, and survival. This technical guide provides an in-depth overview of the function of **CAY10499** in cancer cell lines, presenting key quantitative data, detailed experimental methodologies, and visual representations of the underlying molecular mechanisms.

Core Mechanism of Action

CAY10499 exerts its biological effects through the inhibition of several key lipases, thereby altering the landscape of lipid messengers and metabolic substrates within the cell. Its primary targets include Monoacylglycerol Lipase (MAGL), Hormone-Sensitive Lipase (HSL), and Fatty Acid Amide Hydrolase (FAAH), with significant inhibitory activity also observed against Adipose Triglyceride Lipase (ATGL), diacylglycerol lipase alpha (DAGL α), α/β -hydrolase domain 6 (ABHD6), and carboxylesterase 1 (CES1).[1] This multi-targeted approach leads to a complex interplay of effects on endocannabinoid signaling and fatty acid metabolism, two pathways intricately linked to cancer pathogenesis.

Quantitative Data Summary

The inhibitory potency of **CAY10499** against its primary lipase targets and its growth-inhibitory effects on various cancer cell lines are summarized below.

Table 1: Inhibitory Activity of CAY10499 against Human Recombinant Lipases

Target Lipase	IC50 (nM)
Monoacylglycerol Lipase (MAGL)	144
Hormone-Sensitive Lipase (HSL)	90
Fatty Acid Amide Hydrolase (FAAH)	14

Data sourced from Cayman Chemical product information sheet.[\[1\]](#)

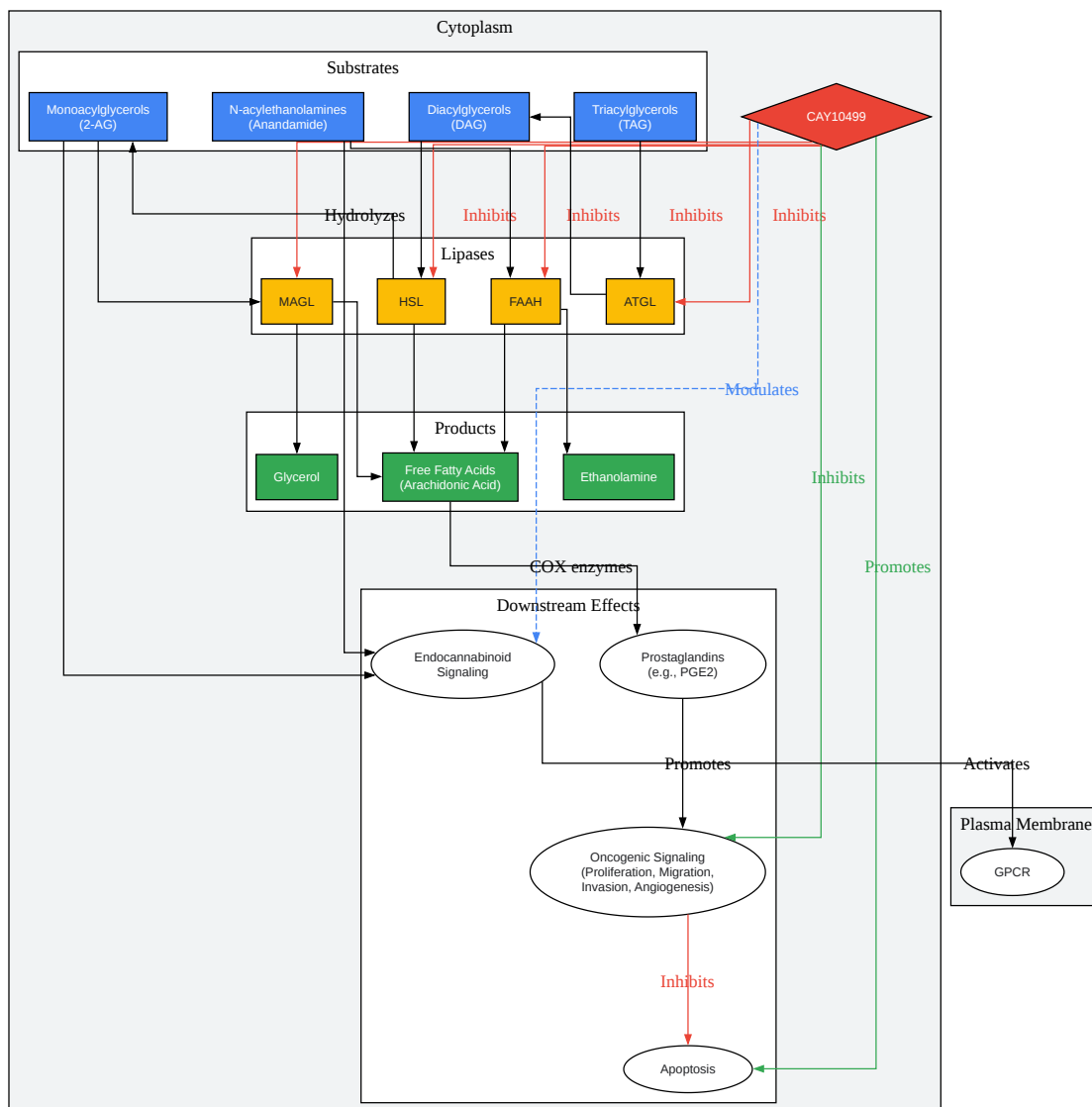
Table 2: Growth Inhibitory Activity of CAY10499 in Human Cancer Cell Lines

Cancer Cell Line	Cancer Type	IC50 (μM)
MCF-7	Breast	4.2
MDA-MB-231	Breast	46
COV318	Ovarian	106.7
OVCAR-3	Ovarian	79.8

Data sourced from Cayman Chemical product information sheet.[\[1\]](#)

Signaling Pathways Affected by CAY10499

The inhibition of multiple lipases by **CAY10499** leads to a significant perturbation of signaling pathways that are crucial for cancer cell function. A key consequence is the disruption of fatty acid metabolism, which is often reprogrammed in cancer cells to support rapid proliferation and survival.



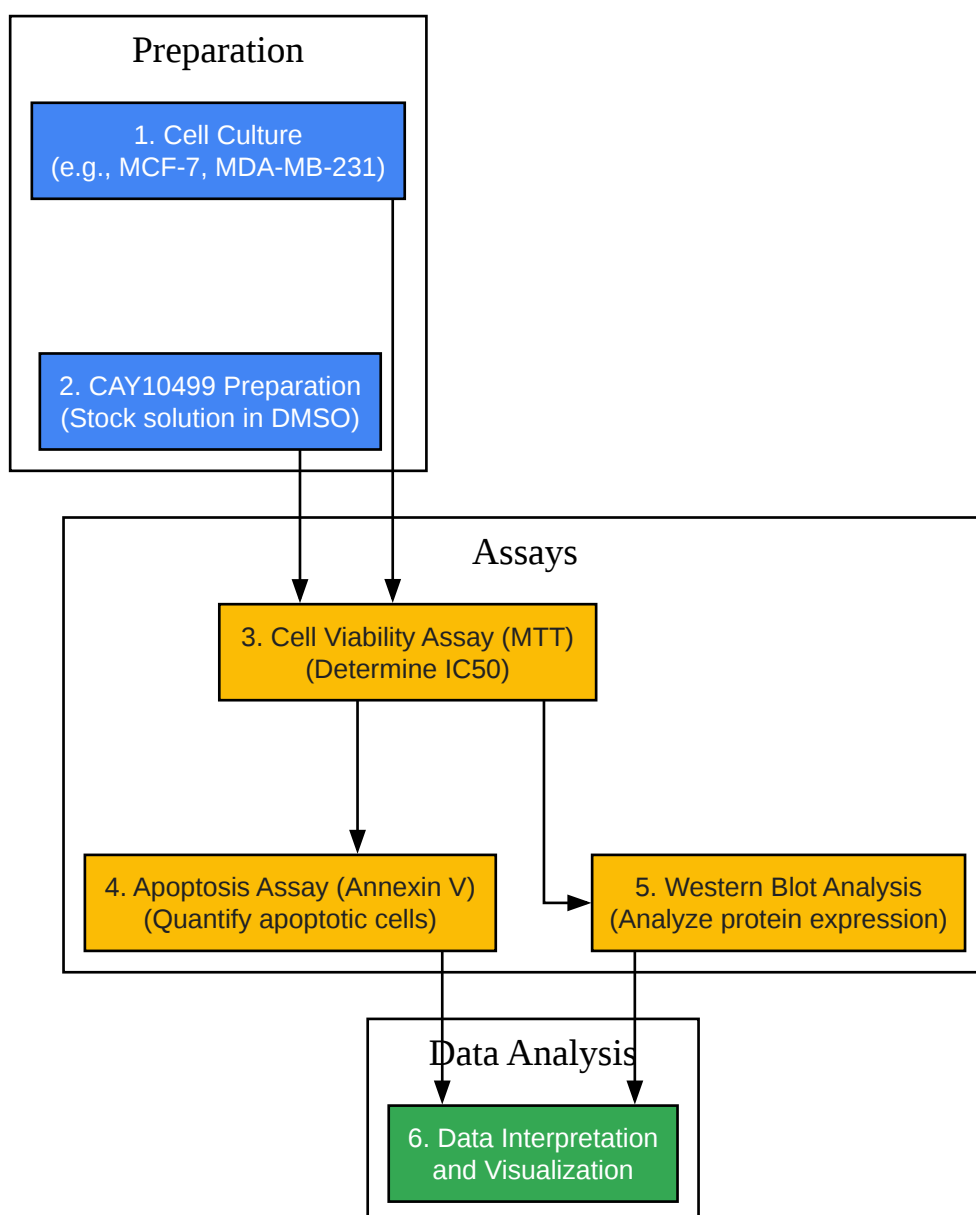
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Caption: **CAY10499** inhibits multiple lipases, disrupting fatty acid metabolism and endocannabinoid signaling in cancer cells.

Experimental Protocols

Detailed methodologies for key experiments to characterize the function of **CAY10499** in cancer cell lines are provided below.

Experimental Workflow



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References

- 1. researchgate.net [researchgate.net]
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